

A Comprehensive Technical Guide to the Physical Properties of 1,3-Diiodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diiodobenzene

Cat. No.: B1666199

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core physical properties of **1,3-diiodobenzene** (m-diiodobenzene), a key reagent and building block in organic synthesis. The information presented is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for experimental design and implementation.

Core Physical and Chemical Data

1,3-Diiodobenzene is a halogenated aromatic compound with the chemical formula $C_6H_4I_2$.^[1]^[2]^[3]^[4]^[5]^[6] It appears as a colorless to pale yellow or brownish crystalline solid, often supplied as flakes or powder.^[1]^[6] Due to its sensitivity to light, it should be stored in a cool, dry, and dark environment.^[1]^[3]^[4]^[5]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **1,3-diiodobenzene**, compiled from various sources for easy comparison.

Property	Value	Units
Molecular Weight	329.90 / 329.91	g/mol
Melting Point	32.0 - 40	°C
Boiling Point	285 - 289	°C
Density	2.260 - 2.470	g/cm ³ (or g/mL)
Refractive Index	~1.718 (estimate)	n _{20/D}
Dipole Moment	1.14	D
Flash Point	>113	°C

Note: The ranges in values reflect data from multiple sources and potential variations in experimental conditions and sample purity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Solubility Profile

The solubility of **1,3-diiodobenzene** is a critical parameter for its application in various reaction media. Its solubility is largely dictated by the principle of "like dissolves like," owing to the non-polar nature of the benzene ring and the large, hydrophobic iodine substituents.

Solvent	Solubility
Water	Insoluble [1] [3]
Hot Methanol	Soluble [3]
Ethanol	Slightly Soluble [1]
Ether	Slightly Soluble [1]
Chloroform	Soluble [1] [3]
Benzene	Highly Soluble [1]

The solubility of **1,3-diiodobenzene** in organic solvents can be enhanced by increasing the temperature, which provides the necessary energy to overcome intermolecular forces.[\[1\]](#)

Experimental Protocols for Property Determination

While specific experimental reports for **1,3-diiodobenzene** are not detailed, the following are generalized, standard protocols for determining the key physical properties of solid organic compounds, which are directly applicable.

Melting Point Determination

The melting point of **1,3-diiodobenzene** can be accurately determined using a capillary melting point apparatus.^{[8][9]}

Methodology:

- A small, finely powdered sample of **1,3-diiodobenzene** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.^{[8][9]}

A sharp melting range is indicative of a pure compound.

Boiling Point Determination (Distillation Method)

For a solid compound like **1,3-diiodobenzene**, the boiling point is determined at reduced pressure to prevent decomposition at its high atmospheric boiling point. However, a standard method for determining the boiling point of a liquid organic compound via simple distillation is described below.^[8]

Methodology:

- The **1,3-diiodobenzene** sample is placed in a round-bottom flask.
- A distillation apparatus is assembled, consisting of the round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- The thermometer bulb should be positioned so that the top of the bulb is level with the side arm of the distillation head.
- The sample is heated gently.
- The temperature is recorded when the vapor condensation on the thermometer bulb is in equilibrium with the vapor passing into the condenser, and the temperature remains constant. This constant temperature is the boiling point.[8]

Density Measurement

The density of solid **1,3-diiodobenzene** can be determined using the displacement method.

Methodology:

- A known mass of **1,3-diiodobenzene** is accurately weighed.
- A graduated cylinder is filled with a liquid in which **1,3-diiodobenzene** is insoluble (e.g., water). The initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring no splashing.
- The new volume is recorded. The difference between the final and initial volumes gives the volume of the displaced liquid, which is equal to the volume of the solid.
- Density is calculated by dividing the mass of the solid by its volume.

Solubility Testing

A qualitative assessment of solubility can be performed through simple mixing tests.[10][11]

Methodology:

- Approximately 0.1 g of **1,3-diiodobenzene** is placed in a test tube.

- About 3 mL of the solvent to be tested is added.
- The mixture is agitated vigorously for 1-2 minutes at room temperature.
- If the solid dissolves completely, it is considered soluble. If it does not, the mixture can be gently heated to assess solubility at higher temperatures.
- If the solid remains undissolved, it is classified as insoluble or slightly soluble.

Logical Workflow for Compound Identification

The physical properties detailed in this guide are fundamental to the identification and quality control of **1,3-diiodobenzene** in a research setting. The following diagram illustrates a logical workflow for utilizing these properties to confirm the identity of an unknown sample suspected to be **1,3-diiodobenzene**.

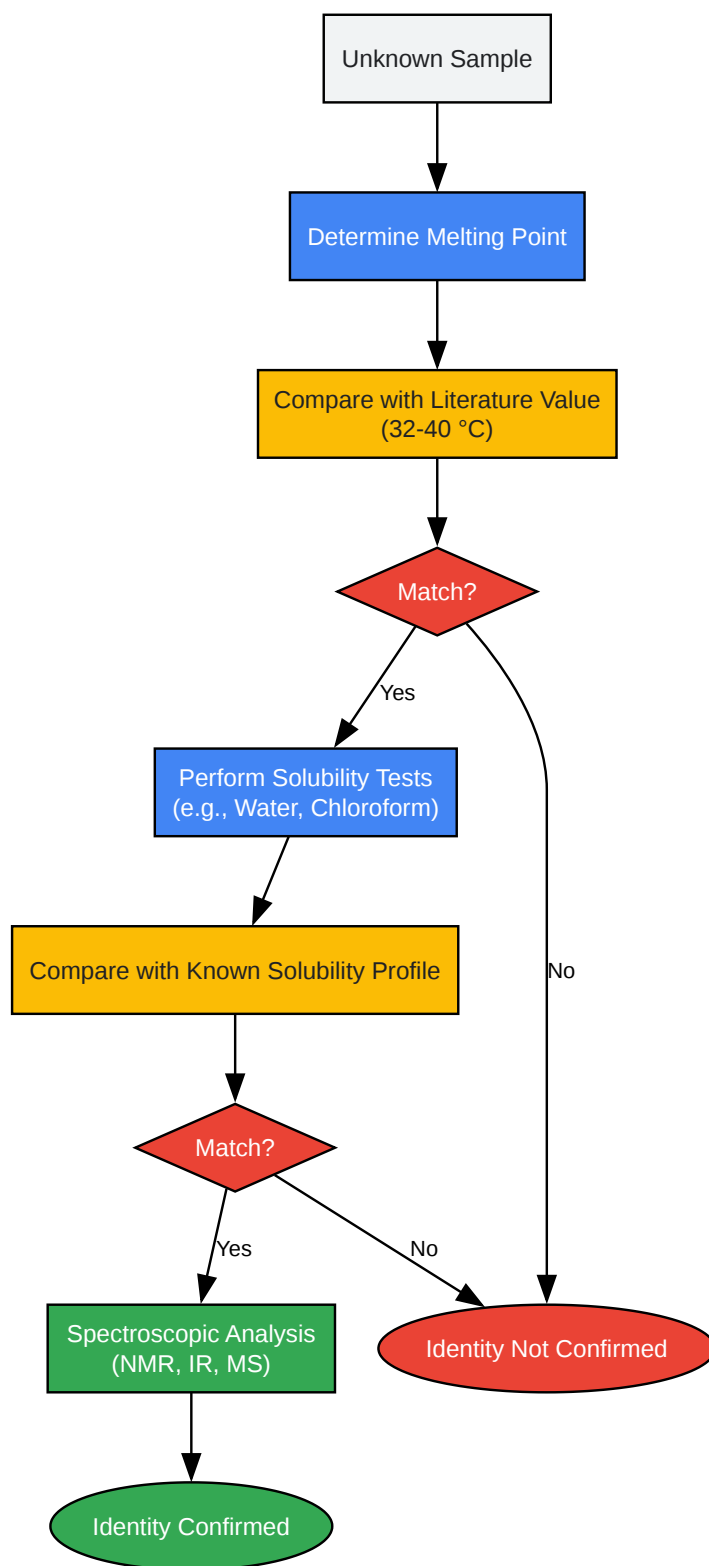


Figure 1: Workflow for Physical Property Based Identification of 1,3-Diiodobenzene

[Click to download full resolution via product page](#)

Caption: Workflow for identifying **1,3-diiodobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 1,3-diiodobenzene [stenutz.eu]
- 3. 1,3-DIIODOBENZENE | 626-00-6 [chemicalbook.com]
- 4. 1,3-Diiodobenzene 98 626-00-6 [sigmaaldrich.com]
- 5. 1,3-Diiodobenzene 98 626-00-6 [sigmaaldrich.com]
- 6. CAS 626-00-6: m-diiodobenzene | CymitQuimica [cymitquimica.com]
- 7. 1,3-Diiodobenzene, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. docsity.com [docsity.com]
- 10. scribd.com [scribd.com]
- 11. amherst.edu [amherst.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 1,3-Diiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666199#1-3-diiodobenzene-physical-properties\]](https://www.benchchem.com/product/b1666199#1-3-diiodobenzene-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com